

An In-depth Technical Guide to 2-Chloro-4-nitrobenzotrifluoride

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Compound of Interest

Compound Name: 2-Chloro-4-nitrobenzotrifluoride

Cat. No.: B128743

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This guide provides essential physicochemical data for **2-Chloro-4-nitrobenzotrifluoride**, a key reagent in various chemical syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Physicochemical Properties

The fundamental molecular characteristics of **2-Chloro-4-nitrobenzotrifluoride** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and process development.

Parameter	Value
Molecular Formula	C ₇ H ₃ ClF ₃ NO ₂ [1] [2] [3]
Molecular Weight	225.55 g/mol [3] [4] [5] [6]
Synonyms	2-Chloro-4-nitro-1-trifluoromethylbenzene [2] [3]

This compound, with a CAS Number of 151504-80-2, is also known by other names such as 2-Chloro-4-nitro-1-(trifluoromethyl)benzene.[\[2\]](#)[\[3\]](#) The molecular formula C₇H₃ClF₃NO₂ and a molecular weight of approximately 225.55 g/mol are defining features of this molecule.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.

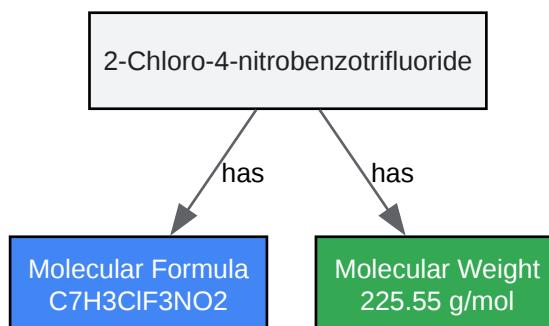


Figure 1. Molecular Identity of 2-Chloro-4-nitrobenzotrifluoride

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Figure 1. Molecular Identity of **2-Chloro-4-nitrobenzotrifluoride**

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chloro-4-nitrobenzotrifluoride]. BenchChem, [2026]. [Online PDF]. Available at:

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